

Personal protective equipment for handling Immunoproteasome inhibitor 1

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Compound of Interest

Compound Name: Immunoproteasome inhibitor 1

Cat. No.: B10861243

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Essential Safety and Handling Guide for Immunoproteasome Inhibitor 1

This guide provides crucial safety and logistical information for the handling and disposal of **Immunoproteasome Inhibitor 1**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk to personnel.

Hazard Identification and Personal Protective Equipment (PPE)

Immunoproteasome Inhibitor 1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1] Appropriate personal protective equipment is therefore mandatory to prevent exposure.

Recommended Personal Protective Equipment:

- Eye Protection: Safety goggles with side-shields should be worn to protect from splashes.[1][2]
- Hand Protection: Protective gloves, such as nitrile gloves, are required to prevent skin contact.[1][2] If handling antineoplastic hazardous drugs, two pairs of chemotherapy gloves may be necessary.[3]

- **Body Protection:** Impervious clothing, such as a lab coat, is necessary to protect the skin.^[1] For tasks with a higher risk of exposure, gowns demonstrated to be resistant to hazardous drugs are required.^[3]
- **Respiratory Protection:** A suitable respirator should be used, especially in areas without adequate exhaust ventilation, to prevent inhalation of dust or aerosols.^[1]

Operational and Disposal Plans

Handling Procedures:

- **Ventilation:** Always handle **Immunoproteasome Inhibitor 1** in a well-ventilated area, preferably within a primary containment device like a chemical fume hood, to avoid the formation of dust and aerosols.^[1]
- **Avoid Contact:** Take all necessary precautions to avoid inhalation, and contact with skin and eyes.^[1]
- **Hygiene:** Wash your skin thoroughly after handling the compound.^[1] Do not eat, drink, or smoke in the handling area.^[1]
- **Spills:** In the event of a spill, evacuate the area and use full personal protective equipment for cleanup.^[1] Collect the spillage and dispose of it as hazardous waste.^[1]

Storage:

- Store the compound in a tightly sealed container in a cool, well-ventilated area.^[1]
- Keep it away from direct sunlight and sources of ignition.^[1]
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.^{[1][4]}

Disposal:

- Dispose of the substance and its container at an approved waste disposal plant.^[1]

- All disposal activities must be conducted in accordance with prevailing country, federal, state, and local regulations.^[1]
- Avoid releasing the substance into the environment.^[1]

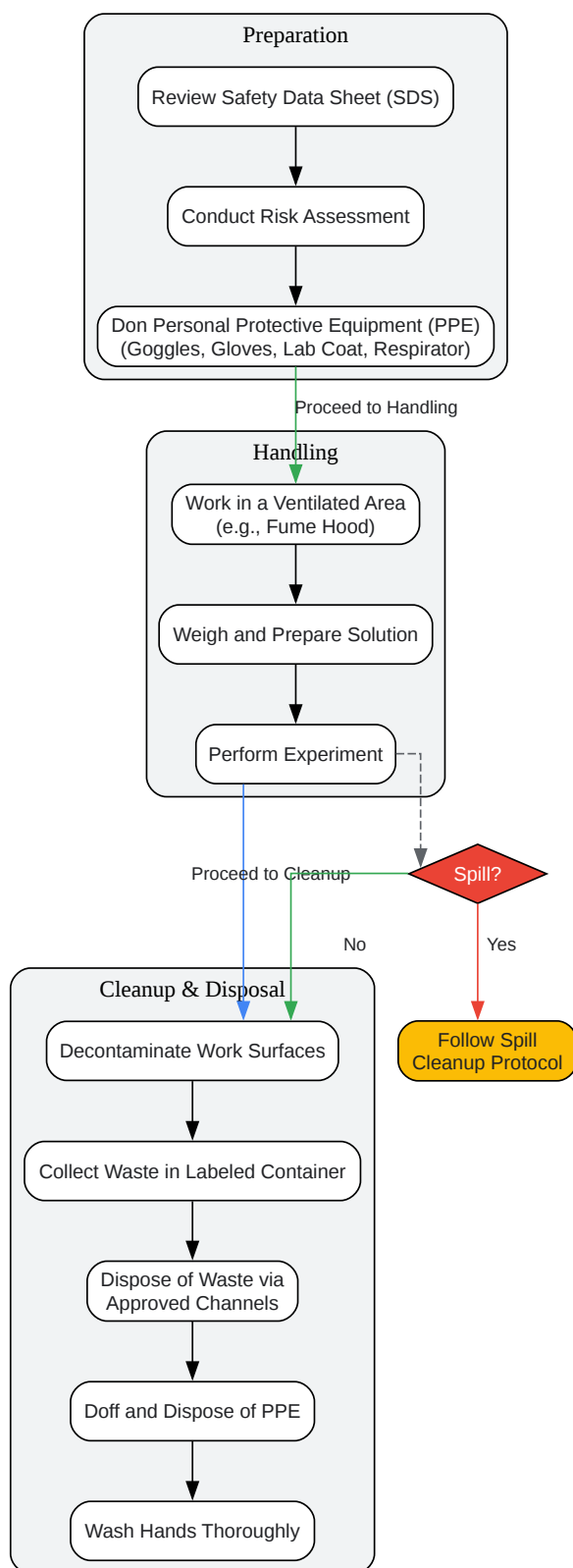
Quantitative Data Summary

Property	Value	Source
CAS Number	2755772-63-3	DC Chemicals
Molecular Weight	358.43 g/mol	DC Chemicals
Purity	99.59%	MedchemExpress
Ki for β 5c subunit	1.18 μ M	MedchemExpress
Ki for β 1i subunit	0.27 μ M	MedchemExpress
Ki for β 5i subunit	1.91 μ M	MedchemExpress

Experimental Protocols

The inhibitory activity (K_i) of **Immunoproteasome Inhibitor 1** was determined against human 20S immunoproteasome and human 20S proteasome.^[4] The experiments were conducted with the inhibitor at concentrations ranging from 0 to 25 μ M over a time course of 0 to 600 seconds.^[4] These studies revealed a high binding affinity for the β 1i subunit of the immunoproteasome and proteasome, along with good inhibitory properties towards the β 5i and β 5c subunits.^[4]

Diagrams



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Caption: Workflow for the safe handling of **Immunoproteasome Inhibitor 1**.

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References

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- 2. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 3. pogo.ca [pogo.ca]
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